

Hydroxy-PEG3-Ms material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: Hydroxy-PEG3-Ms

Cat. No.: B3180252

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Hydroxy-PEG3-Ms: A Technical Guide to Material Safety

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data for **Hydroxy-PEG3-Ms** (CAS No. 139115-89-2), a bifunctional molecule increasingly utilized in bioconjugation, drug delivery, and proteomics. Given the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, this document compiles and extrapolates information from closely related PEG-mesylate analogs and general principles of handling reactive polyethylene glycol (PEG) derivatives. All data derived from analogous compounds are clearly indicated.

Chemical and Physical Properties

Hydroxy-PEG3-Ms, chemically known as 2-(2-(2-hydroxyethoxy)ethoxy)ethyl methanesulfonate, possesses a terminal hydroxyl group for further functionalization and a reactive mesylate group. The polyethylene glycol (PEG) linker enhances its hydrophilicity.

Property	Value	Source
Chemical Name	2-(2-(2-hydroxyethoxy)ethoxy)ethyl methanesulfonate	LookChem[1]
CAS Number	139115-89-2	LookChem[1]
Molecular Formula	C7H16O6S	LookChem[1]
Molecular Weight	228.27 g/mol	LookChem[1]
Polar Surface Area (PSA)	90.44 Å²	LookChem[1]
LogP	0.0689	LookChem

Hazard Identification and Safety Precautions

While a specific hazard classification for **Hydroxy-PEG3-Ms** is not readily available, data from analogous compounds, such as 2-(2-(2-methoxyethoxy)ethoxy)ethyl methanesulfonate, suggest potential hazards.

GHS Hazard Classification (extrapolated)

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Precautionary Statements (extrapolated)

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash hands thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER or doctor if you feel unwell.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

Toxicological Information

Specific quantitative toxicological data, such as LD50 values for **Hydroxy-PEG3-Ms**, are not currently available in the public domain. Polyethylene glycols, in general, are known for their low toxicity, with toxicity decreasing as the molecular weight increases. However, the presence of the reactive mesylate group may alter the toxicological profile. Mesylates are alkylating agents and can be mutagenic.

Endpoint	Result	Species	Notes
Acute Oral Toxicity	No data available		
Acute Dermal Toxicity	No data available		
Acute Inhalation Toxicity	No data available		
Skin Corrosion/Irritation	Expected to be irritating	Based on data from analogous compounds.	
Serious Eye Damage/Irritation	Expected to be irritating	Based on data from analogous compounds.	
Respiratory or Skin Sensitization	No data available		
Germ Cell Mutagenicity	Potential for mutagenicity	Mesylate group is a known alkylating agent.	
Carcinogenicity	No data available		
Reproductive Toxicity	No data available		

Experimental Protocols: Safe Handling and Storage

Given the reactive nature of **Hydroxy-PEG3-Ms**, adherence to strict laboratory protocols is essential to ensure personnel safety and maintain the integrity of the compound.

General Handling Protocol:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), a lab coat, and safety glasses with side shields.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Take measures to prevent direct contact with skin, eyes, and clothing.
- **Hygienic Practices:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage Protocol:

- **Temperature:** Store in a cool, dry place. For long-term storage, a temperature of -20°C is recommended.
- **Inert Atmosphere:** Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture and oxidation.
- **Light Protection:** Protect from light.
- **Container:** Keep the container tightly sealed.

First-Aid Measures

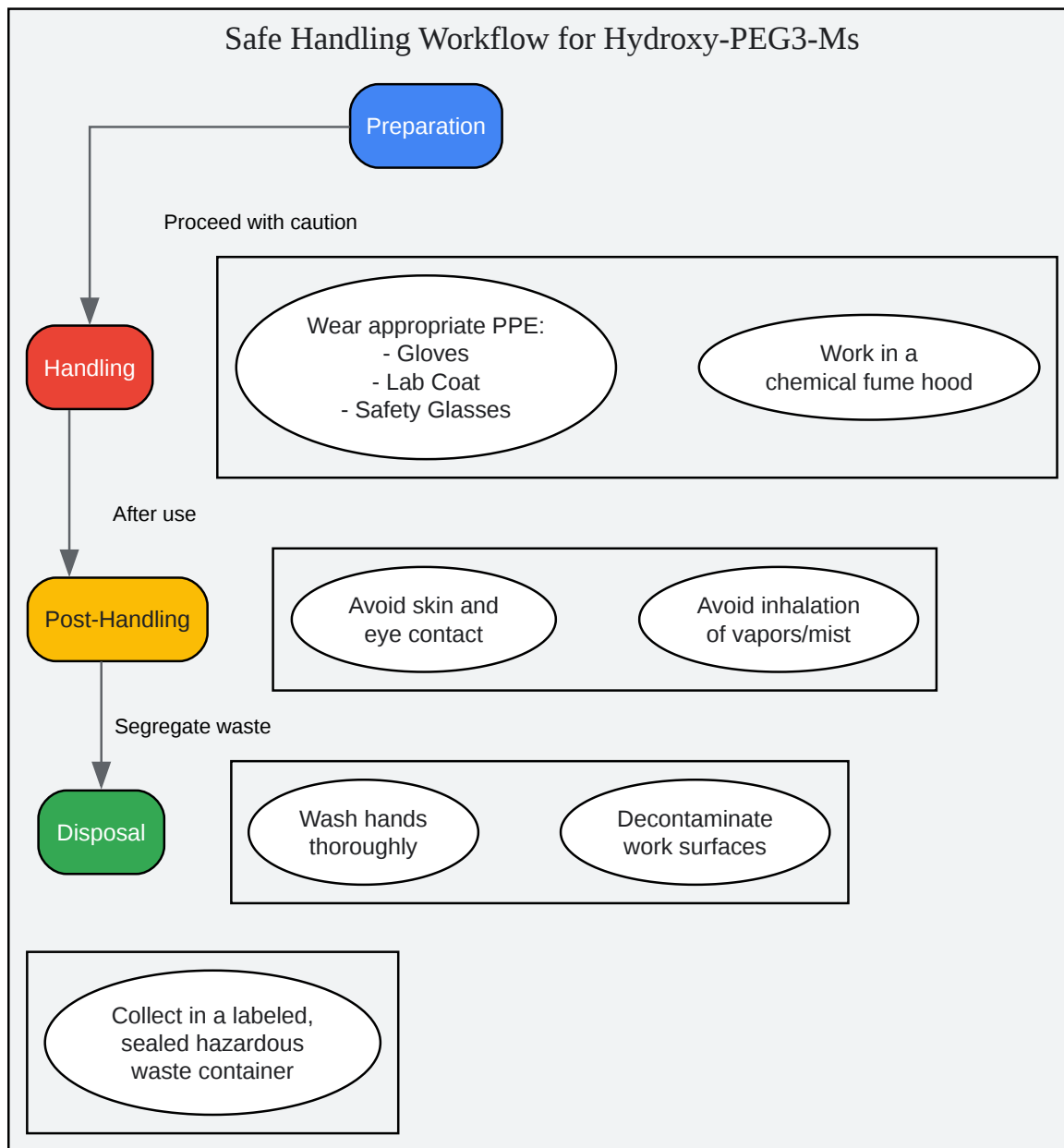
In the event of exposure, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Disposal Considerations

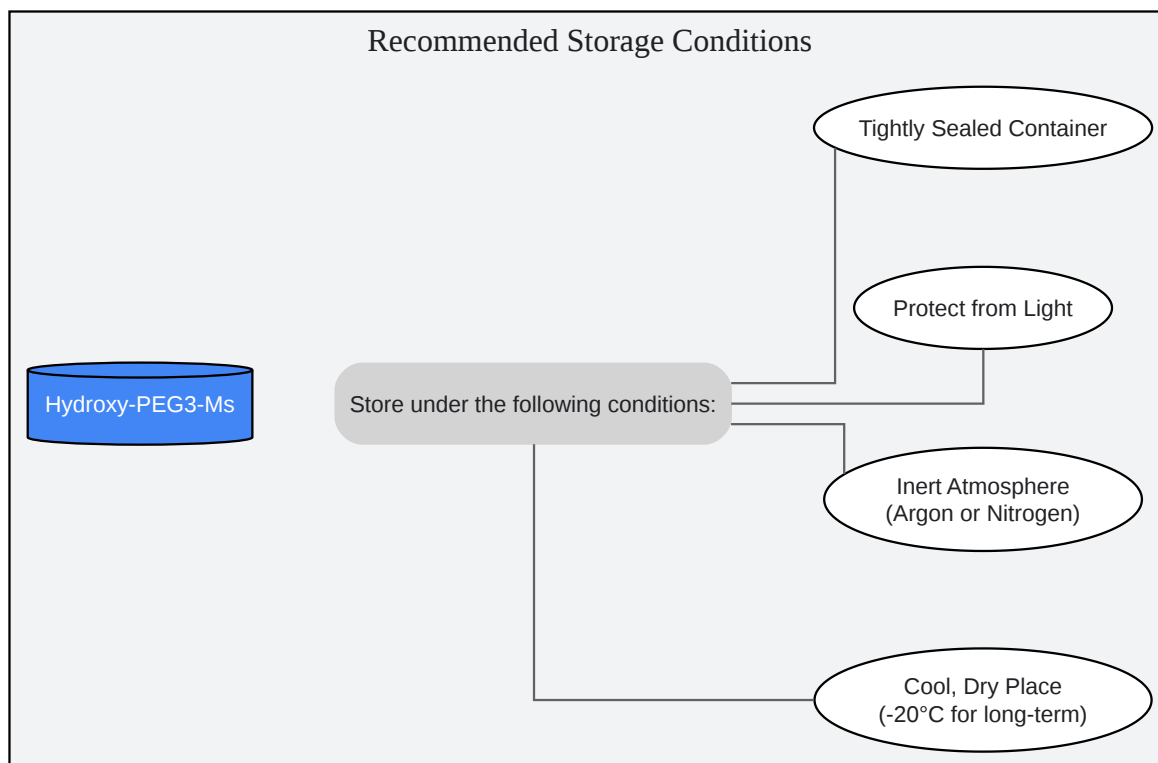
Dispose of **Hydroxy-PEG3-Ms** and its containers in accordance with all applicable local, state, and federal regulations. As a sulfonate ester, it should be treated as hazardous chemical waste. Do not dispose of it down the drain or in regular trash.

Visualizations



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Caption: Workflow for the safe handling of **Hydroxy-PEG3-Ms** in a laboratory setting.



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Caption: Key storage requirements for maintaining the stability of **Hydroxy-PEG3-Ms**.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). It is crucial to consult the SDS provided by the supplier and to conduct a thorough risk assessment before handling this chemical. The information provided for analogous compounds should be used as a guideline and may not fully represent the hazards of **Hydroxy-PEG3-Ms**.

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References

- 1. Hydroxy-PEG3-Mes | lookchem [lookchem.com]
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